

YM511: Application Notes and Protocols for In-Vitro Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YM511
CAS No.: 148869-05-0
Cat. No.: B1684272

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of **YM511**, a potent and selective non-steroidal aromatase inhibitor, in in-vitro cell culture experiments. This document includes detailed protocols for key assays, recommended dosage ranges, and a summary of its mechanism of action.

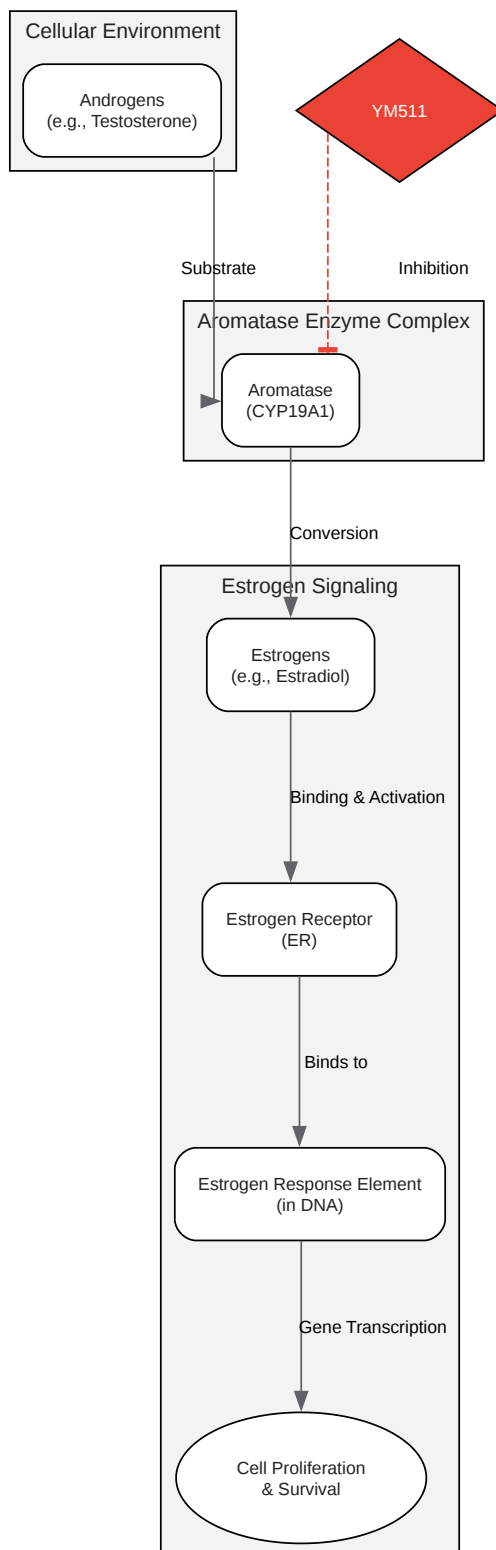
Introduction to YM511

YM511 is a third-generation non-steroidal aromatase inhibitor that potently and selectively blocks the activity of aromatase (cytochrome P450 19A1). Aromatase is the key enzyme responsible for the final step of estrogen biosynthesis, converting androgens (such as testosterone and androstenedione) into estrogens (estradiol and estrone, respectively). By inhibiting this enzyme, **YM511** effectively reduces the levels of circulating and locally produced estrogens. This makes it a valuable tool for studying the role of estrogen in various physiological and pathological processes, particularly in the context of estrogen-receptor-positive (ER+) cancers, such as breast and endometrial cancer.

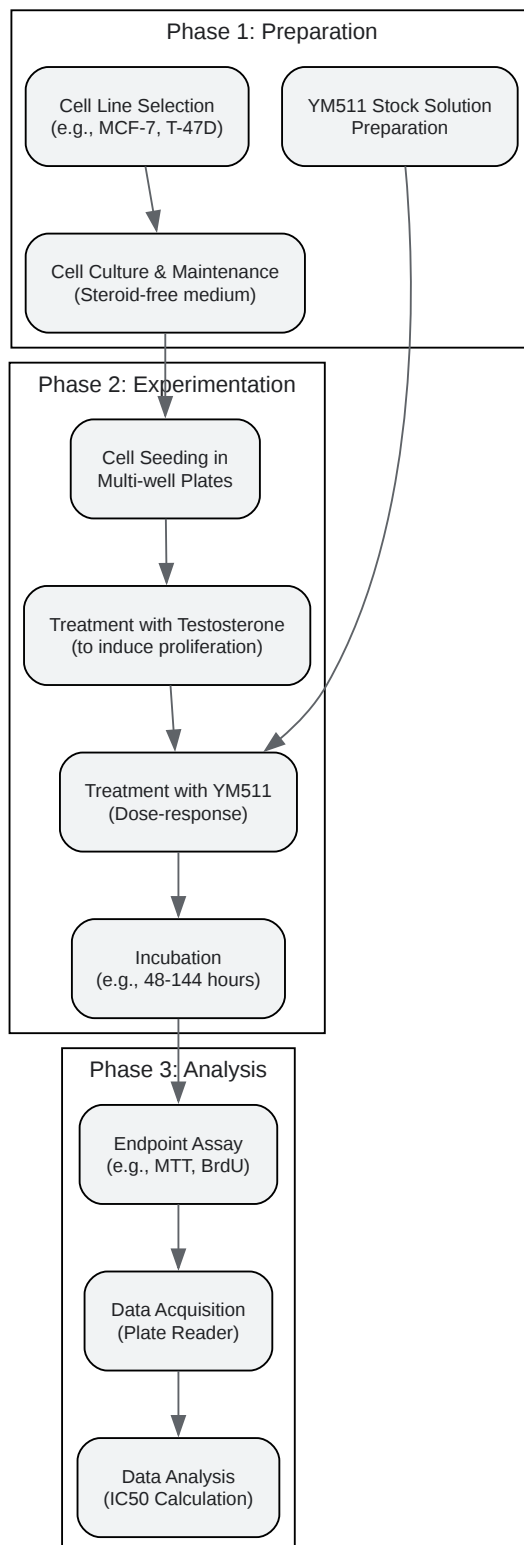
Mechanism of Action: Aromatase Inhibition

YM511 acts as a competitive inhibitor of the aromatase enzyme. It binds to the active site of the enzyme, preventing the binding of its natural androgen substrates. This blockade of the androgen-binding site inhibits the conversion of androgens to estrogens, leading to a significant reduction in estrogen levels. In ER+ cancer cells, this estrogen deprivation can lead to the inhibition of cell proliferation and the induction of apoptosis.

Simplified Signaling Pathway of YM511 Action



General Experimental Workflow for In-Vitro Testing of YM511

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [YM511: Application Notes and Protocols for In-Vitro Cell Culture Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1684272/docs#ym511-application-notes-and-protocols-for-in-vitro-cell-culture-experiments\]](https://www.benchchem.com/product/b1684272/docs#ym511-application-notes-and-protocols-for-in-vitro-cell-culture-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)